

Quantitative Analysis of Phenethyl Isovalerate using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: Phenethyl isovalerate

CAS No.: 140-26-1

Cat. No.: B1208491

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Abstract

Phenethyl isovalerate is a key ester recognized for its pleasant, fruity-floral aroma, reminiscent of rose and apple.[1][2] It is widely utilized in the flavor, fragrance, and cosmetic industries. Accurate quantification of this compound is critical for ensuring product consistency, meeting regulatory standards, and for research and development of new formulations. This document provides a detailed, field-proven protocol for the robust quantification of **phenethyl isovalerate** in a liquid matrix using Gas Chromatography-Mass Spectrometry (GC-MS). The methodology emphasizes a self-validating system, incorporating rigorous method validation parameters to ensure trustworthiness and scientific integrity.

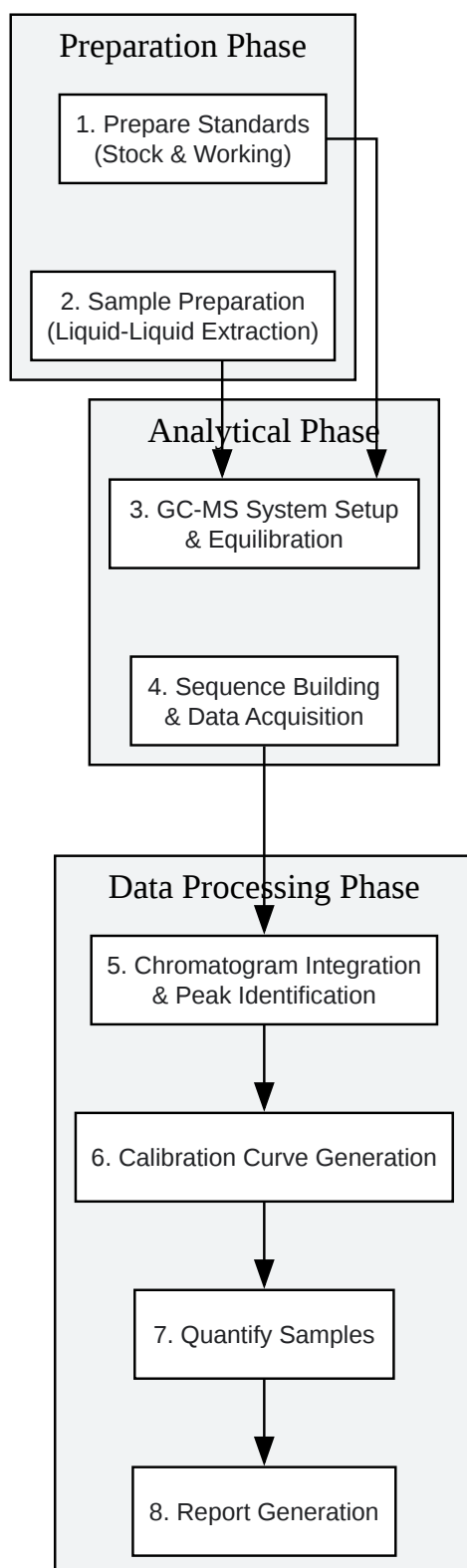
Introduction and Scientific Principle

Phenethyl isovalerate (CAS No. 140-26-1), with a molecular weight of 206.28 g/mol, is a semi-volatile organic compound amenable to analysis by Gas Chromatography (GC).[3][4] The principle of this method relies on the high separation efficiency of GC coupled with the sensitive and selective detection capabilities of Mass Spectrometry (MS).[5]

In the GC system, the sample is vaporized and separated based on the analyte's volatility and interaction with a capillary column stationary phase.^[6] Following separation, the eluted **phenethyl isovalerate** enters the mass spectrometer. Electron Ionization (EI) is employed to fragment the molecule into characteristic, reproducible ions. The mass spectrometer then separates these ions based on their mass-to-charge ratio (m/z).^[6] For quantitative analysis, Selected Ion Monitoring (SIM) is the preferred mode. Unlike a full scan, SIM focuses the detector on specific ions known to be characteristic of the analyte, dramatically increasing sensitivity and reducing matrix interference.^[7] The primary fragment ion for **phenethyl isovalerate** is m/z 104, corresponding to the tropylium ion ($[C_7H_7]^+$) formed after cleavage of the ester bond.^{[3][8]}

Experimental Workflow Overview

The entire process, from sample receipt to final report, follows a logical and streamlined progression. This workflow is designed to minimize potential errors and ensure high-quality data.



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Caption: High-level workflow for **phenethyl isovalerate** quantification.

Detailed Method Protocol

This protocol is designed to be a self-contained guide for a researcher proficient in basic laboratory and analytical techniques.

Materials and Reagents

- **Phenethyl isovalerate** analytical standard: $\geq 98\%$ purity[4]
- Solvent: Hexane or Dichloromethane (GC or HPLC grade)[9]
- Internal Standard (Optional but Recommended): Phenethyl isobutyrate (CAS No. 103-48-0) or other suitable non-interfering compound.
- Glassware: Class A volumetric flasks, pipettes, and 2 mL autosampler vials with PTFE septa. [10]
- Extraction Equipment: Vortex mixer, centrifuge.

Standard Solution Preparation

The accuracy of the final quantification is directly dependent on the careful preparation of standard solutions.

- **Primary Stock Standard (1000 $\mu\text{g/mL}$):** Accurately weigh 10 mg of **phenethyl isovalerate** standard into a 10 mL Class A volumetric flask. Dissolve and dilute to the mark with hexane. This stock should be stored at 4°C and can be considered stable for up to 6 months.
- **Working Standards:** Perform serial dilutions of the Primary Stock Standard to prepare a series of calibration standards. A typical concentration range would be 0.1, 0.5, 2.5, 10, 25, and 50 $\mu\text{g/mL}$ in hexane.[11]
- **Internal Standard (IS) Stock:** If using an IS like phenethyl isobutyrate, prepare a separate 1000 $\mu\text{g/mL}$ stock. Create a working IS solution (e.g., 10 $\mu\text{g/mL}$) to spike into all standards and samples.

Sample Preparation: Liquid-Liquid Extraction (LLE)

LLE is a robust technique for extracting semi-volatile esters from aqueous or polar liquid matrices.[\[9\]](#)

- Aliquot Sample: Pipette 1.0 mL of the liquid sample into a 15 mL glass centrifuge tube.
- Spike IS (Optional): Add a precise volume (e.g., 100 μ L) of the working Internal Standard solution to the tube.
- Add Extraction Solvent: Add 2.0 mL of hexane to the tube.
- Extract: Cap the tube and vortex vigorously for 2 minutes to ensure intimate contact between the two phases.
- Separate Phases: Centrifuge at 3,000 rpm for 5 minutes to achieve a clean separation of the organic and aqueous layers.[\[11\]](#)
- Collect Extract: Carefully transfer the upper organic layer (hexane) into a clean autosampler vial using a Pasteur pipette.[\[11\]](#)
- Filter (If Necessary): If any particulate matter is present, filter the extract through a 0.22 μ m PTFE syringe filter into the vial.[\[12\]](#)

GC-MS Instrumentation and Parameters

The following parameters are provided as a validated starting point and may be adapted based on the specific instrumentation available.

Parameter	Setting	Rationale
GC System	Agilent 8890 GC or equivalent	Standard, reliable platform for volatile and semi-volatile analysis.
Column	DB-5ms (30 m x 0.25 mm, 0.25 μ m) or equivalent non-polar column	A 5% phenyl-methylpolysiloxane phase provides excellent separation for a wide range of compounds based primarily on boiling point, suitable for esters.[6]
Inlet Temperature	250 °C	Ensures rapid and complete vaporization of the analyte without thermal degradation.
Injection Volume	1 μ L	Standard volume for capillary columns to avoid overloading.
Injection Mode	Splitless (with 0.75 min purge time)	Maximizes the transfer of analyte onto the column, enhancing sensitivity for trace-level quantification.[6]
Carrier Gas	Helium, constant flow at 1.2 mL/min	Inert carrier gas providing good chromatographic efficiency.[6]
Oven Program	Initial 70°C, hold 2 min; Ramp 10°C/min to 280°C; Hold 5 min.	The initial hold separates highly volatile components. The ramp effectively elutes semi-volatile compounds like phenethyl isovalerate. A final hold cleans the column.[13]
MS System	Agilent 5977B MSD or equivalent	A robust single quadrupole mass spectrometer suitable for routine quantification.

Ion Source Temp.	230 °C	Standard temperature to promote ionization while minimizing thermal degradation within the source.
Quadrupole Temp.	150 °C	Ensures consistent ion transmission and prevents contamination of the quadrupole.
Ionization Energy	70 eV	Standard energy for electron ionization, producing reproducible fragmentation patterns that are comparable to library spectra (e.g., NIST). [8]
Acquisition Mode	Selected Ion Monitoring (SIM)	Provides superior sensitivity and selectivity for quantification compared to full scan mode.[7]
SIM Ions (m/z)	Quantifier: 104.0 Qualifiers: 105.0, 57.0	m/z 104 is the base peak and most abundant fragment, providing the best signal-to-noise.[3] Qualifiers confirm identity by ensuring their ion ratios are consistent with the standard.
Dwell Time	100 ms per ion	Allows for sufficient signal collection for each ion while ensuring at least 10-12 data points across the chromatographic peak for reliable integration.

Method Validation: A Self-Validating System

To ensure the trustworthiness of the results, the analytical method must be validated.^[14] The following parameters should be assessed.

- **Specificity:** The ability to differentiate and quantify the analyte in the presence of other matrix components. This is confirmed by analyzing a blank matrix and ensuring no interfering peaks are present at the retention time of **phenethyl isovalerate**.^[14]
- **Linearity & Range:** A calibration curve is constructed by plotting the peak area response against the concentration of the working standards. The linear range is the concentration span over which the response is directly proportional to the concentration.
- **Accuracy:** Determined by analyzing spiked samples at low, medium, and high concentrations within the linear range. Accuracy is expressed as the percentage recovery of the known spiked amount.^[14]
- **Precision:** Assessed as repeatability (intra-day precision) and intermediate precision (inter-day precision). It is calculated as the relative standard deviation (%RSD) of replicate measurements.^[13]
- **Limit of Detection (LOD) & Limit of Quantification (LOQ):** LOD is the lowest concentration of analyte that can be reliably detected, typically at a signal-to-noise ratio (S/N) of 3:1. LOQ is the lowest concentration that can be quantified with acceptable precision and accuracy, typically at an S/N of 10:1.

Illustrative Validation Data

The following table summarizes typical performance data for this validated GC-MS method.

Validation Parameter	Performance Metric	Acceptance Criteria
Linearity (r^2)	> 0.998	$r^2 \geq 0.995$
Calibration Range	0.1 - 50 µg/mL	Covers expected sample concentrations
Accuracy (% Recovery)	92.5 - 107.3%	80 - 120%
Precision (%RSD)	Intra-day: < 5% Inter-day: < 8%	$RSD \leq 15\%$
LOD	~0.03 µg/mL	$S/N \geq 3$
LOQ	~0.1 µg/mL	$S/N \geq 10$

Data Analysis and Quantification

- **Peak Identification:** Identify the **phenethyl isovalerate** peak in the sample chromatograms by matching its retention time and ion ratios to those of a verified standard.
- **Calibration:** Generate a linear regression calibration curve from the standard data points using the instrument's software.
- **Quantification:** The concentration of **phenethyl isovalerate** in the prepared sample extract is calculated automatically by the software based on its peak area and the calibration curve.
- **Final Concentration:** The final concentration in the original, undiluted sample is calculated by accounting for the initial sample volume and the extraction volume.

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